

Application Notes & Protocols: N-(Hydroxymethyl)isonicotinamide in Material Science

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Compound of Interest

Compound Name:	<i>Isonicotinamide, N-(hydroxymethyl)-</i>
CAS No.:	13538-44-8
Cat. No.:	B3347444

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Introduction & Scientific Rationale

N-(Hydroxymethyl)isonicotinamide (NHM-INA) (CAS: 119-68-6 related, NSC-120640) is a highly versatile pyridinecarboxamide derivative [1]. While traditionally recognized as an intermediate in the synthesis of cephalosporin antibiotics, its unique polyfunctional nature makes it a powerful building block in modern material science.

The molecule combines three distinct functional domains:

- A Lewis Basic Pyridine Nitrogen: Acts as a strong hydrogen-bond acceptor and a primary coordination site for transition metals.
- An Amide Carbonyl: Serves as a rigid hydrogen-bond acceptor.
- A Reactive Hydroxymethyl Group (-CH₂OH): Provides flexible hydrogen-bond donor/acceptor capabilities and acts as a reactive site for covalent cross-linking

(etherification).

This guide details the application of NHM-INA across three distinct material science domains: Supramolecular Crystal Engineering, Metal-Organic Frameworks (MOFs), and Cellulosic Polymer Functionalization.

Application 1: Crystal Engineering & Pharmaceutical Co-Crystals

Causality & Mechanism

Isonicotinamide (INA) is a gold-standard co-former in pharmaceutical co-crystals due to its robust pyridine-amide heterosynthon. However, INA often forms highly stable, low-solubility homodimers that can limit the dissolution profile of the resulting co-crystal. By introducing a hydroxymethyl group to the amide nitrogen, NHM-INA disrupts this thermodynamic homodimerization. The flexible $-\text{CH}_2\text{OH}$ group acts as a secondary hydrogen bond donor/acceptor, forcing the formation of novel, higher-energy heterosynthons with Active Pharmaceutical Ingredients (APIs). This structural disruption is a highly effective strategy for improving the aqueous solubility and bioavailability of poorly soluble Class II APIs.

Protocol: Solvent-Drop Grinding (SDG) for Co-Crystal Screening

This mechanochemical approach is self-validating, minimizing solvent waste while driving the thermodynamic assembly of the co-crystal.

- **Stoichiometric Mixing:** Accurately weigh equimolar amounts (e.g., 0.5 mmol) of the target API and NHM-INA.
- **Milling Setup:** Transfer the powder mixture to a 10 mL stainless-steel grinding jar containing a single 7 mm stainless-steel grinding ball.
- **Catalytic Solvent Addition:** Add 10–20 μL of a volatile solvent (e.g., methanol or ethyl acetate).
 - **Expert Insight:** The solvent acts as a molecular lubricant. It facilitates rapid molecular diffusion and guides the assembly toward the most thermodynamically stable co-crystal

polymorph without dissolving the bulk powder.

- Mechanochemical Grinding: Mill the mixture at 25 Hz for 20 minutes using a laboratory ball mill.
- Validation & Characterization:
 - PXRD (Powder X-Ray Diffraction): Analyze the resulting powder to confirm the emergence of new diffraction peaks distinct from the physical mixture of the starting materials.
 - DSC (Differential Scanning Calorimetry): Identify the new melting endotherm to confirm phase purity.

Application 2: Metal-Organic Frameworks (MOFs) and Coordination Polymers

Causality & Mechanism

The pyridine nitrogen of NHM-INA is a strong Lewis base, readily coordinating to transition metal nodes (e.g., Cu^{2+} , Zn^{2+} , Co^{2+}) [2]. Unlike rigid, traditional ligands (like 4,4'-bipyridine), the N-hydroxymethyl group provides a flexible, secondary coordination site or a strong hydrogen-bonding anchor. This dual functionality allows researchers to construct 2D and 3D coordination networks where the metal-ligand bonds form the primary structural skeleton, while the $-\text{CH}_2\text{OH}$ groups line the internal pore walls. These functionalized pores provide specific interaction sites for guest molecules, making them ideal for selective CO_2 capture or solvent sensing.

Protocol: Solvothermal Synthesis of NHM-INA Coordination Polymers

- Precursor Solution: Dissolve 1.0 mmol of NHM-INA and 0.5 mmol of Copper(II) nitrate trihydrate [$\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$] in 15 mL of a mixed solvent system (N,N-Dimethylformamide (DMF) : Ethanol : H_2O = 2:1:1 v/v/v).
- Homogenization: Sonicate the mixture for 10 minutes until a clear, homogeneous blue solution is obtained.

- Solvothermal Reaction: Transfer the solution into a 25 mL Teflon-lined stainless-steel autoclave. Seal tightly and heat in a programmable oven at 100°C for 48 hours.
 - Expert Insight: Pressurized, slow heating allows for reversible metal-ligand bond formation, ensuring the thermodynamic product (a highly crystalline MOF) is favored over kinetic amorphous precipitates.
- Controlled Cooling: Cool the autoclave to room temperature at a strict rate of 0.5°C/min. Slow cooling is critical to yield X-ray quality single crystals.
- Activation: Filter the resulting crystals, wash with fresh DMF and ethanol, and activate under vacuum at 80°C for 12 hours to evacuate the pores without collapsing the framework.

Application 3: Functionalization of Regenerated Cellulose Materials

Causality & Mechanism

N-methylol compounds are utilized as protective cross-linking agents for cellulosic materials (such as artificial sponges and viscose rayon) to enhance chemical stability[3]. Under acidic conditions, the N-hydroxymethyl group of NHM-INA undergoes dehydration to form a highly reactive iminium ion. This intermediate rapidly reacts with the primary and secondary hydroxyl groups of the cellulose polymer chains. This covalent etherification creates robust cross-links that significantly enhance the material's dimensional stability, mechanical strength, and resistance to oxidative bleaching agents (e.g., hypochlorite or hydrogen peroxide).

Protocol: Pad-Dry-Cure Cross-linking of Cellulose

- Pad Bath Preparation: Prepare an aqueous solution containing 50 g/L NHM-INA and 15 g/L magnesium chloride hexahydrate ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) as a Lewis acid catalyst. Adjust the pH to 4.5 using dilute acetic acid.
- Impregnation (Padding): Immerse the regenerated cellulose fabric or sponge into the bath. Pass the material through a two-bowl laboratory padder to achieve a uniform wet pickup of 80%.

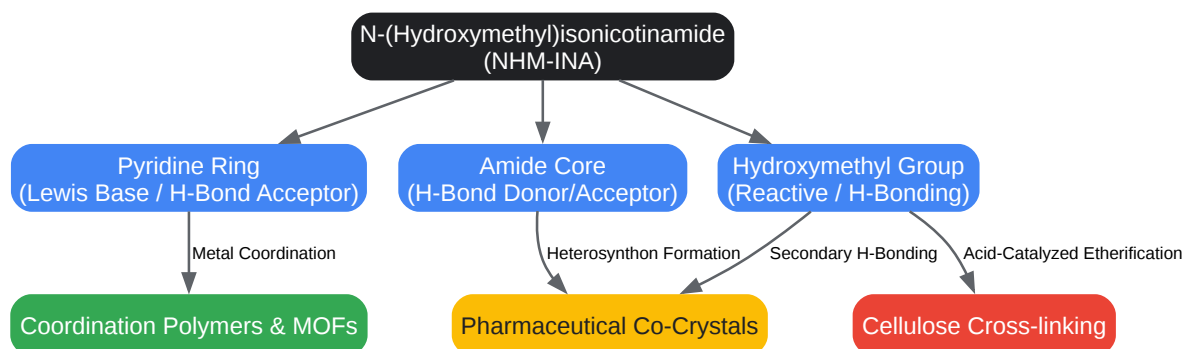
- **Drying:** Dry the material in a stenter at 80°C for 5 minutes. This step removes moisture without initiating premature cross-linking.
- **Thermal Curing:** Subject the dried material to thermal curing at 150°C for exactly 3 minutes.
 - **Expert Insight:** The high temperature activates the MgCl₂ catalyst, driving the endothermic etherification reaction between the N-methylol group and the cellulose hydroxyls.
- **Post-Washing:** Wash the cured material thoroughly with warm water (60°C) containing a non-ionic detergent to remove any unreacted agents and catalyst, then air dry. Validate success via tensile strength testing and whiteness index retention after a standard bleach wash.

Quantitative Data Summary

Table 1: Physicochemical and Functional Properties of NHM-INA in Material Science

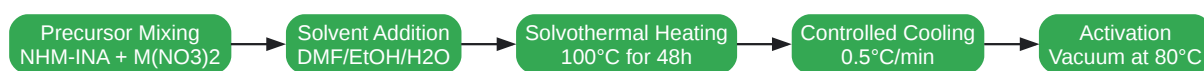
Property / Feature	Value / Description	Material Science Implication
Molecular Formula	C ₇ H ₈ N ₂ O ₂	Low molecular weight allows for high ligand density in porous MOFs.
H-Bond Donors	2 (Amide NH, Hydroxyl OH)	Facilitates diverse supramolecular heterosynthons in co-crystals.
H-Bond Acceptors	3 (Pyridine N, Carbonyl O, Hydroxyl O)	Strong affinity for APIs and guest molecules in coordination networks.
Pyridine pKa	~3.5 - 4.0	Excellent coordination capability with transition metal ions.
N-Methylol Reactivity	High (under acidic catalysis)	Enables covalent etherification with cellulosic polymers for structural reinforcement.

Experimental Workflows & Pathway Visualizations



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Fig 1. Structural moieties of NHM-INA and their corresponding material science applications.



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Fig 2. Solvothermal workflow for synthesizing NHM-INA based Metal-Organic Frameworks.



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Fig 3. Pad-dry-cure protocol for functionalizing regenerated cellulose with NHM-INA.

References

- National Center for Advancing Translational Sciences (NCATS). "N-(HYDROXYMETHYL)ISONICOTINAMIDE - Inxight Drugs." Inxight Drugs Database. Available at: [\[Link\]](#) [1]
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- European Patent Office. "Regenerated cellulose-based materials having a high bleach resistance, and process for preparing them." Patent EP0705868B1.
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